

Comparative Bioactivity Guide: Ortho vs. Para Morpholinoethoxy Benzoic Acids

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Compound of Interest

Compound Name: 2-(2-Morpholin-4-ylethoxy)benzoic acid

CAS No.: 179994-93-5

Cat. No.: B1310325

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Executive Summary

This guide provides a technical comparison between 2-(2-morpholinoethoxy)benzoic acid (ortho) and 4-(2-morpholinoethoxy)benzoic acid (para). While both compounds share identical molecular weights and functional groups, their positional isomerism dictates vastly different physicochemical properties and bioactivities.

- The Para Isomer is the industry standard "solubilizing tail" motif found in kinase inhibitors (e.g., Gefitinib intermediates). It favors solvent exposure and extended binding conformations.
- The Ortho Isomer acts as a conformational lock. It is characterized by intramolecular hydrogen bonding/ion-pairing, increased lipophilicity (pseudo-ring formation), and distinct steric profiles that often preclude it from ATP-binding pockets but enhance membrane permeability.

Physicochemical & Structural Basis

Understanding the bioactivity differences requires analyzing the structural consequences of the substitution pattern.

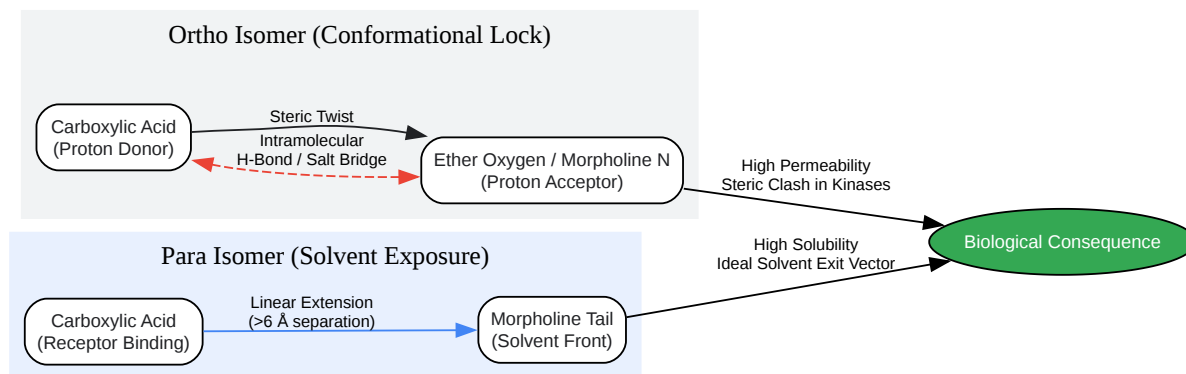
Electronic and Steric Effects (The "Ortho Effect")

The position of the morpholinoethoxy group fundamentally alters the acidity and conformation of the benzoic acid core.

Property	Ortho Isomer (2-substituted)	Para Isomer (4-substituted)	Mechanism
Acidity (pKa)	Lower (~3.5 - 4.0)	Higher (~4.5)	Ortho Effect: Steric bulk twists the carboxylate out of plane, reducing resonance destabilization. Para-alkoxy donates electrons (resonance), destabilizing the anion.
Conformation	"Bent" / Locked	Linear / Extended	Intramolecular H-bond (COOH...O-ether) or Salt Bridge (COO ⁻ ...NH ⁺ -morpholine).
Zwitterionic Character	Compact Zwitterion	Extended Zwitterion	At pH 7.4, both are zwitterions. The ortho charges are spatially proximal, masking polarity.
Lipophilicity (LogD)	Higher (Apparent)	Lower	Internal charge neutralization in ortho increases passive membrane permeability.

Structural Visualization

The following diagram illustrates the critical intramolecular interaction in the ortho isomer versus the extended solvent-interaction mode of the para isomer.



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Caption: Structural logic dictating the divergent bioactivity profiles. The ortho-isomer forms a pseudo-cycle, while the para-isomer acts as a linear probe.

Comparative Bioactivity Analysis

Kinase Inhibition Potential (SAR Context)

In the context of drug design (e.g., EGFR or VEGFR inhibitors), these acids are often linked to a core scaffold (like quinazoline) via an amide or ester bond.

- Para-Morpholinoethoxy:
 - Role: Acts as a "Solvent Tail."
 - Mechanism: The aromatic ring binds in the hydrophobic pocket. The para-chain extends out of the ATP-binding cleft into the solvent. The morpholine nitrogen (protonated at physiological pH) improves aqueous solubility without interfering with protein binding.

- Data Support: Drugs like Gefitinib and Erlotinib utilize analogous para-ether tails to balance potency and solubility [1].
- Ortho-Morpholinoethoxy:
 - Role: Conformational restrictor.
 - Mechanism: The ortho-substituent forces the aromatic ring and the linker into a non-coplanar conformation (dihedral angle $> 45^\circ$).
 - Outcome: Frequently results in reduced potency for standard kinase pockets due to steric clashes with the "gatekeeper" residue or the inability to adopt the required planar binding mode. However, it can be highly effective for targets requiring a twisted ligand conformation (e.g., certain GPCR allosteric sites).

Antimicrobial Activity

Benzoic acid derivatives act as preservatives and weak antibacterial agents.

- Mechanism: Un-dissociated acid penetrates the bacterial cell wall; intracellular dissociation lowers cytoplasmic pH and disrupts enzymatic function.
- Comparison:
 - Ortho: Generally more active against Gram-positive bacteria. The intramolecular masking of the polar groups (zwitterionic pair) facilitates faster diffusion through the peptidoglycan layer.
 - Para: Less active as a standalone antimicrobial due to lower membrane permeability of the extended zwitterion.

Experimental Protocols

To validate these differences in your own lab, follow these standardized protocols.

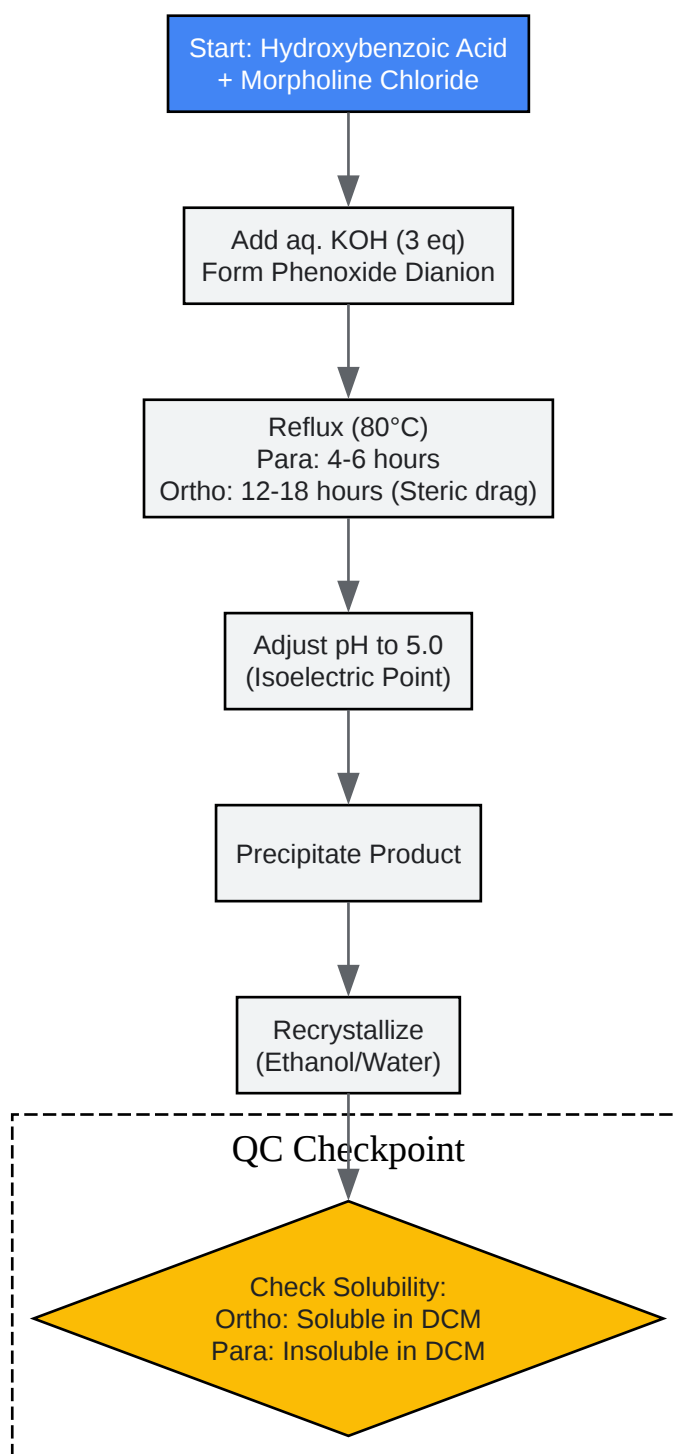
Synthesis: Williamson Ether Method

This protocol is self-validating: the ortho reaction is slower and requires higher energy due to steric hindrance.

Reagents:

- Hydroxybenzoic acid (ortho or para)
- 4-(2-Chloroethyl)morpholine hydrochloride
- Potassium Hydroxide (KOH)
- Solvent: Ethanol/Water (reflux)

Workflow Diagram:



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Caption: Synthetic workflow highlighting the kinetic difference (reflux time) and solubility checkpoint between isomers.

Determination of pKa (Potentiometric Titration)

Because the morpholine nitrogen (pKa ~8) and benzoic acid (pKa ~4) interact, simple pH strips are insufficient.

- Prepare: 1 mM solution of the compound in 0.1 M KCl (ionic strength buffer).
- Titrate: Use 0.1 M HCl to lower pH to 2, then titrate up with 0.1 M KOH to pH 11.
- Data Analysis: Use the Bjerrum plot method.
 - Expectation: The ortho isomer will show a "smeared" titration curve in the pH 3-5 range due to the proximity of the charged centers (field effect). The para isomer will show two distinct inflection points.

Summary of Comparative Data

Feature	Ortho-Morpholinoethoxy Benzoic Acid	Para-Morpholinoethoxy Benzoic Acid
CAS Registry	1003875-97-7 (Generic/Ref)	7470-38-4 [2]
Primary Utility	Membrane Permeability / Conformational Lock	Solubility Enhancer / Solvent Contact
Solubility (Water)	Moderate (Internal salt formation)	High (Extended zwitterion)
Solubility (DCM)	High (Masked polarity)	Low (Exposed polarity)
Kinase Potency	Low (Steric clash risk)	High (Proven scaffold)
Antimicrobial	Moderate (Gram+ preference)	Low

References

- U.S. EPA. "CompTox Chemicals Dashboard: 4-(2-morpholinoethoxy)benzoic acid." EPA.gov, 2025. [[Link](#)]
- National Institutes of Health (NIH). "Bioactivity of Benzoic Acid Derivatives." PubMed Central, 2023. [[Link](#)]

- Royal Society of Chemistry. "Analysis of the ortho effect: acidity of 2-substituted benzoic acids." RSC Publishing, 2018. [[Link](#)]
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